

An In-Depth Technical Guide to 2-(Piperidin-2-yl)-1H-indole

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Compound of Interest

Compound Name: 2-(Piperidin-2-yl)-1H-indole

CAS No.: 20862-83-3

Cat. No.: B1266987

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(Piperidin-2-yl)-1H-indole** (CAS Number: 20862-83-3), a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. This document delves into the core chemical and physical properties, synthesis methodologies, spectroscopic characterization, and known biological activities of this molecule. Particular emphasis is placed on its emerging role as a key structural scaffold for the development of novel therapeutics, including KRAS protein inhibitors and lysophosphatidic acid (LPA) receptor antagonists. This guide is intended to serve as a foundational resource for researchers engaged in the exploration and application of this versatile indole derivative.

Introduction: The Significance of the Indole-Piperidine Scaffold

The fusion of indole and piperidine rings creates a privileged scaffold in medicinal chemistry, with numerous derivatives exhibiting a wide range of pharmacological activities.^{[1][2]} The

indole nucleus, a key structural component of the amino acid tryptophan, is found in a multitude of biologically active natural products and synthetic drugs.[3] The piperidine ring, a saturated six-membered heterocycle, is also a common motif in pharmaceuticals, often contributing to improved pharmacokinetic properties.[4] The specific linkage and substitution patterns on these conjoined ring systems give rise to a diverse array of compounds with distinct biological targets and therapeutic potential.

2-(Piperidin-2-yl)-1H-indole represents a specific and promising isomer within this class. Its unique structural arrangement, with the piperidine ring attached at the 2-position of the indole, has positioned it as a valuable building block in the design of targeted therapies. This guide will provide a detailed exploration of its chemical identity, synthesis, and biological importance.

Chemical and Physical Properties

A thorough understanding of the fundamental properties of **2-(Piperidin-2-yl)-1H-indole** is essential for its effective use in research and development.

Property	Value	Source
CAS Number	20862-83-3	[5]
Molecular Formula	C ₁₃ H ₁₆ N ₂	[5]
Molecular Weight	200.28 g/mol	[5]
Melting Point	134-135 °C	[5]
Appearance	White solid (typical)	N/A
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	General chemical knowledge

Structure:

The chemical structure of **2-(Piperidin-2-yl)-1H-indole** consists of an indole ring system where the C2 position is directly bonded to the C2 position of a piperidine ring.

Figure 1: Chemical structure of **2-(Piperidin-2-yl)-1H-indole**.

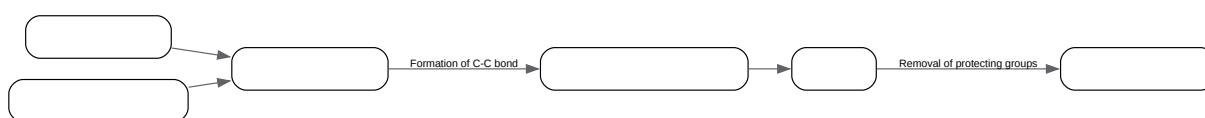
Synthesis Methodologies

The synthesis of indole-piperidine derivatives can be achieved through various synthetic routes. While a specific, detailed protocol for the direct synthesis of **2-(Piperidin-2-yl)-1H-indole** is not extensively documented in readily available literature, general strategies for the formation of similar structures can be adapted. Key synthetic approaches include:

- **Fischer Indole Synthesis:** This classical method involves the reaction of a phenylhydrazine with an aldehyde or ketone under acidic conditions.[3] For the synthesis of the target molecule, a piperidine-substituted carbonyl compound could potentially be used as a starting material.
- **Palladium-Catalyzed Cross-Coupling Reactions:** Modern synthetic methods, such as Suzuki or Buchwald-Hartwig couplings, offer versatile approaches to construct the C-C or C-N bonds between the indole and piperidine moieties.[5]
- **Reductive Amination:** The reaction of an appropriately functionalized indole derivative with a piperidine precursor via reductive amination is another plausible route.[3]

Conceptual Synthesis Workflow:

A potential synthetic strategy could involve the coupling of a protected 2-bromoindole with a protected 2-lithiated piperidine, followed by deprotection. The choice of protecting groups for the nitrogen atoms on both the indole and piperidine rings would be crucial to ensure reaction specificity and prevent side reactions.



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Figure 2: Conceptual workflow for the synthesis of **2-(Piperidin-2-yl)-1H-indole**.

Spectroscopic Characterization

Accurate structural elucidation and purity assessment of **2-(Piperidin-2-yl)-1H-indole** rely on standard spectroscopic techniques. While a comprehensive set of published spectra for this specific compound is not readily available, the expected spectral characteristics can be predicted based on its structure.

4.1. ^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the indole ring, the protons on the piperidine ring, and the N-H protons of both heterocycles. The aromatic protons would typically appear in the downfield region (δ 7.0-8.0 ppm). The protons on the piperidine ring would be found in the upfield region, with their chemical shifts and multiplicities influenced by their stereochemical environment.

4.2. ^{13}C NMR Spectroscopy

The carbon NMR spectrum would provide information on the number of unique carbon environments. The aromatic carbons of the indole ring would resonate in the downfield region (δ 100-140 ppm), while the aliphatic carbons of the piperidine ring would appear in the upfield region (δ 20-60 ppm).

4.3. Mass Spectrometry

Mass spectrometry is a critical tool for confirming the molecular weight of the compound. For **2-(Piperidin-2-yl)-1H-indole** ($\text{C}_{13}\text{H}_{16}\text{N}_2$), the expected exact mass is 200.1313 g/mol. High-resolution mass spectrometry (HRMS) would provide a more precise mass measurement, further confirming the elemental composition. Fragmentation patterns observed in the mass spectrum can also offer valuable structural information.^[6]

Biological Activity and Applications

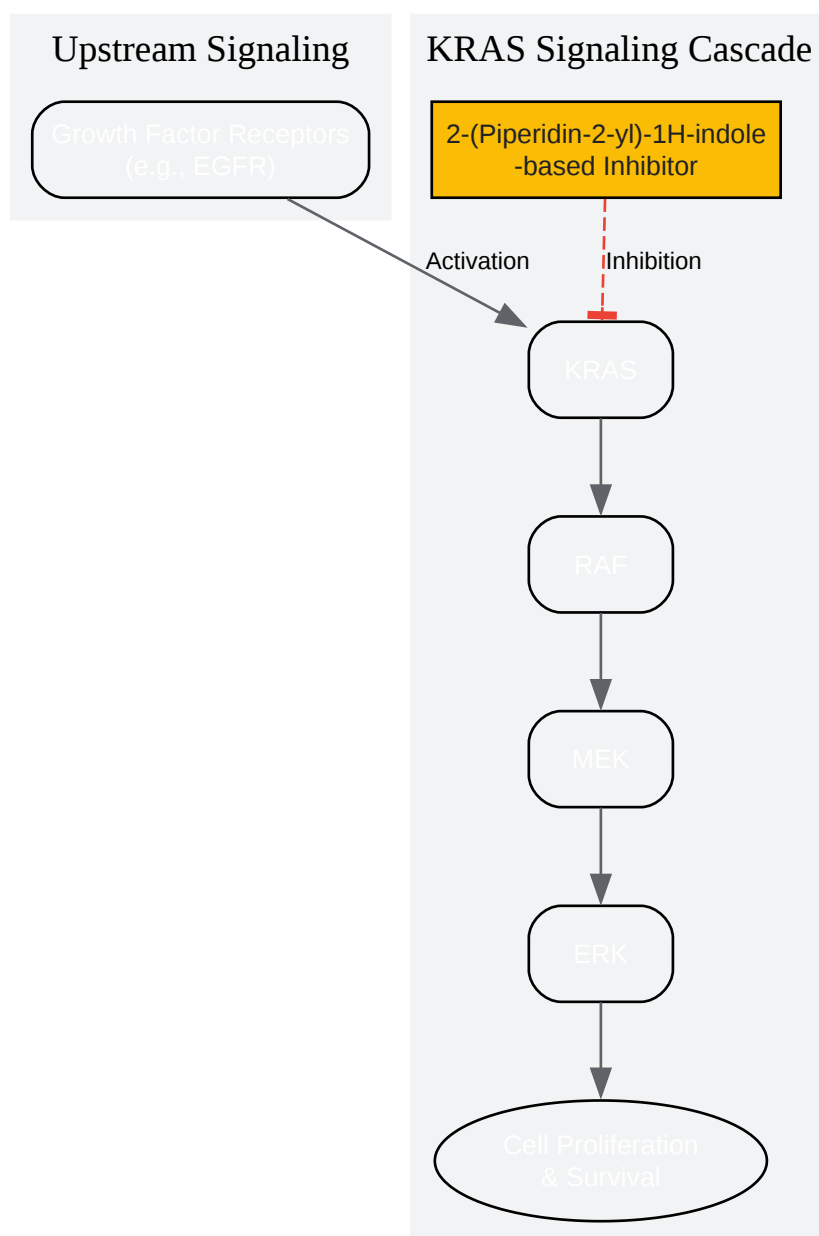
The pharmacological significance of **2-(Piperidin-2-yl)-1H-indole** is an area of active research, with promising applications in oncology and potentially other therapeutic areas.

5.1. KRAS Inhibitors

The Kirsten Rat Sarcoma (KRAS) viral oncogene homolog is a frequently mutated oncogene in various human cancers. The development of direct KRAS inhibitors has been a significant challenge in cancer therapy. Recent studies have identified **2-(Piperidin-2-yl)-1H-indole** as a key scaffold for the development of inhibitors targeting the KRAS G12D mutation. This compound serves as a foundational structure for the design of more potent and selective KRAS inhibitors.

Signaling Pathway Context:

KRAS is a small GTPase that functions as a molecular switch in intracellular signaling pathways that regulate cell growth, proliferation, and survival. Mutations in KRAS can lead to its constitutive activation, driving uncontrolled cell division and tumor formation. Inhibitors based on the **2-(Piperidin-2-yl)-1H-indole** scaffold aim to bind to KRAS and lock it in an inactive state, thereby blocking downstream signaling.



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Figure 3: Simplified KRAS signaling pathway and the point of intervention for **2-(Piperidin-2-yl)-1H-indole**-based inhibitors.

5.2. Lysophosphatidic Acid (LPA) Receptor Antagonism

Lysophosphatidic acid (LPA) is a bioactive lipid that signals through a family of G protein-coupled receptors (GPCRs), known as LPA receptors. These receptors are involved in a wide

range of physiological and pathological processes, including cell proliferation, migration, and inflammation. There is evidence to suggest that compounds with the **2-(piperidin-2-yl)-1H-indole** core may act as antagonists at certain LPA receptors. This opens up possibilities for their use in treating inflammatory diseases and certain types of cancer where LPA signaling is dysregulated.

Experimental Protocols

While a specific, validated experimental protocol for the synthesis of **2-(Piperidin-2-yl)-1H-indole** is not readily available in the public domain, a general procedure for a related transformation, the Mannich reaction for the synthesis of 2-(Piperidin-1-ylmethyl)-1H-indole, is provided below for illustrative purposes. Researchers should adapt and optimize such procedures for the synthesis of the target molecule.

Illustrative Protocol: Mannich Reaction for a Related Indole-Piperidine Derivative

Disclaimer: This is a general protocol for a related compound and has not been optimized for the synthesis of **2-(Piperidin-2-yl)-1H-indole**. Appropriate safety precautions should be taken when handling all chemicals.

Materials:

- Indole
- Formaldehyde (aqueous solution, e.g., 37%)
- Piperidine
- Ethanol (or other suitable solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate (for workup)
- Anhydrous magnesium sulfate (for drying)
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, dissolve indole (1.0 equivalent) in ethanol.
- To the stirred solution, add formaldehyde (1.1 equivalents) followed by the dropwise addition of piperidine (1.1 equivalents).
- Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., dichloromethane) and wash with a dilute hydrochloric acid solution.
- Neutralize the aqueous layer with a saturated sodium bicarbonate solution and extract with an organic solvent.
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterize the purified product by NMR and mass spectrometry.

Conclusion

2-(Piperidin-2-yl)-1H-indole is a heterocyclic compound with a growing profile in the field of medicinal chemistry. Its structural features make it a valuable scaffold for the design of targeted therapies, particularly in the challenging area of KRAS inhibition. While further research is needed to fully elucidate its synthetic pathways and pharmacological properties, this technical guide provides a solid foundation for scientists and researchers working with this promising molecule. As our understanding of its biological activities expands, so too will its potential applications in the development of novel therapeutics.

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